

A Comprehensive Technical Guide to the Solubility of Cresol Isomers in Organic Solvents

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Compound of Interest

Compound Name: Cresol

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This in-depth technical guide provides a thorough examination of the solubility characteristics of the three **cresol** isomers—ortho-**cresol** (o-**cresol**), meta-**cresol** (m-**cresol**), and para-**cresol** (p-**cresol**)—in a range of common organic solvents. Understanding the solubility of these compounds is critical for a multitude of applications, including chemical synthesis, formulation development in the pharmaceutical industry, and environmental remediation processes.

Cresols, as methylphenols, exhibit a dual nature in their solubility behavior, influenced by the polar hydroxyl group capable of hydrogen bonding and the nonpolar aromatic ring. This guide summarizes available quantitative solubility data, details a standard experimental protocol for solubility determination, and provides a visual workflow to aid researchers in their laboratory practices.

Quantitative Solubility Data of Cresol Isomers

The solubility of **cresol** isomers is significantly higher in organic solvents compared to their moderate solubility in water. This is attributed to the favorable intermolecular interactions between the **cresols** and the organic solvent molecules. The following tables present a compilation of available quantitative solubility data for o-**cresol**, m-**cresol**, and p-**cresol** in various organic solvents at different temperatures. It is important to note that comprehensive, temperature-dependent solubility data for all isomers in a wide array of solvents is not always readily available in published literature.

Table 1: Solubility of o-**Cresol** in Select Organic Solvents

Organic Solvent	Temperature (°C)	Solubility (g/100 mL)	Mole Fraction (x_1)
Water	20	2.5[1]	-
Water	25	3.2[2]	-
Ethanol	Ambient	Miscible[3]	-
Ether	Ambient	Miscible[3]	-
Benzene	Ambient	Highly Soluble[2]	-
Chloroform	Ambient	Miscible[3]	-
Toluene	60	-	~0.3 (VLE data)[4]
Toluene	90	-	~0.5 (VLE data)[4]

Table 2: Solubility of m-**Cresol** in Select Organic Solvents

Organic Solvent	Temperature (°C)	Solubility (g/100 mL)	Mole Fraction (x_1)
Water	20	2.4[1]	-
Ethanol	Ambient	Miscible[5]	-
Ether	Ambient	Miscible[5]	-
Benzene	Ambient	Miscible[6]	-
Toluene	60	-	~0.3 (VLE data)[4]
Toluene	90	-	~0.5 (VLE data)[4]

Table 3: Solubility of p-**Cresol** in Select Organic Solvents

Organic Solvent	Temperature (°C)	Solubility (g/100 mL)	Mole Fraction (x ₁)
Water	25	2.4[7]	-
Water	40	2.4[8]	-
Water	100	5.3[8]	-
Ethanol	Ambient	Miscible[8]	-
Ether	Ambient	Miscible[8]	-
Acetone	Ambient	Miscible[9]	-
Chloroform	Ambient	Soluble[10]	-
Toluene	60	-	~0.3 (VLE data)[4]
Toluene	90	-	~0.5 (VLE data)[4]

Note: "Miscible" indicates that the two substances are completely soluble in each other at all proportions. "Highly Soluble" indicates a significant but not necessarily infinite solubility. VLE (Vapor-Liquid Equilibrium) data provides an indication of the composition of the liquid phase at equilibrium, which is related to solubility.

Experimental Protocol: Determination of Cresol Solubility in Organic Solvents using the Shake-Flask Method

The isothermal shake-flask method is a widely accepted and reliable technique for determining the equilibrium solubility of a solid or liquid solute in a solvent.[11][12] The following protocol provides a detailed methodology for determining the solubility of **cresol** isomers in various organic solvents.

1. Materials and Equipment:

- **Cresol** isomer (o-, m-, or p-**cresol**) of high purity
- Organic solvent of analytical grade

- Analytical balance (accurate to ± 0.1 mg)
- Thermostatically controlled water bath or incubator with shaking capabilities
- Glass vials or flasks with airtight screw caps (e.g., 20 mL scintillation vials)
- Magnetic stir bars (optional)
- Syringes and syringe filters (0.45 μm or smaller pore size, compatible with the solvent)
- Volumetric flasks and pipettes
- Analytical instrument for concentration determination (e.g., UV-Vis spectrophotometer, High-Performance Liquid Chromatography (HPLC), or Gas Chromatography (GC))

2. Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of the **cresol** isomer to a pre-weighed glass vial. The excess is crucial to ensure that equilibrium is reached with a solid or separate liquid phase present.
 - Record the exact mass of the **cresol** isomer added.
 - Add a known volume or mass of the organic solvent to the vial.
 - Tightly seal the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker bath set to the desired temperature.
 - Agitate the vials for a sufficient period to allow the system to reach equilibrium. The time required can vary from a few hours to several days depending on the solute, solvent, and temperature. It is recommended to run preliminary experiments to determine the necessary equilibration time by taking samples at different time points until the concentration of the solute in the solution becomes constant.

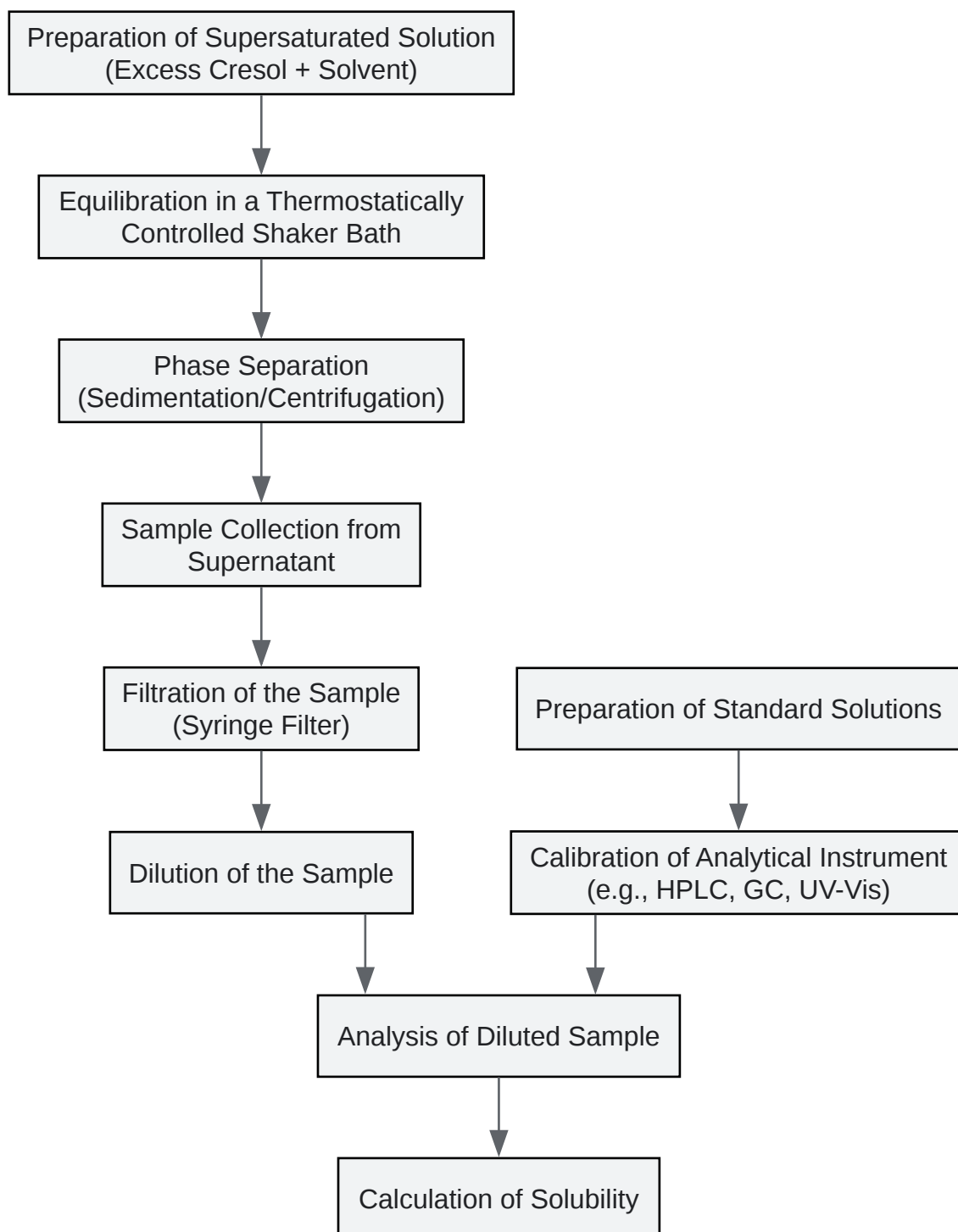
- Sample Collection and Preparation:
 - Once equilibrium is reached, stop the agitation and allow the vials to stand undisturbed in the constant temperature bath for a sufficient time to allow for phase separation (sedimentation of the excess solid or separation of the liquid phases).
 - Carefully withdraw a sample from the clear supernatant liquid phase using a syringe. To avoid drawing any undissolved solute, the syringe can be fitted with a filter or the sample can be filtered through a syringe filter immediately after withdrawal.
 - Accurately dilute the collected sample with the same organic solvent to a concentration that falls within the linear range of the analytical instrument.
- Concentration Analysis:
 - Analyze the diluted samples using a pre-calibrated analytical method (UV-Vis, HPLC, or GC) to determine the concentration of the **cresol** isomer.
 - Prepare a calibration curve by measuring the response of the analytical instrument to a series of standard solutions of the **cresol** isomer of known concentrations in the same organic solvent.
- Calculation of Solubility:
 - From the measured concentration of the diluted sample and the dilution factor, calculate the concentration of the **cresol** isomer in the original saturated solution.
 - Express the solubility in desired units, such as grams per 100 mL of solvent (g/100 mL) or mole fraction.

3. Data Reporting:

- Report the solubility value along with the experimental temperature and the analytical method used.
- It is good practice to perform the experiment in triplicate to ensure the reproducibility of the results and report the average solubility with the standard deviation.

Experimental Workflow for Solubility Determination

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **cresol** isomers in organic solvents.

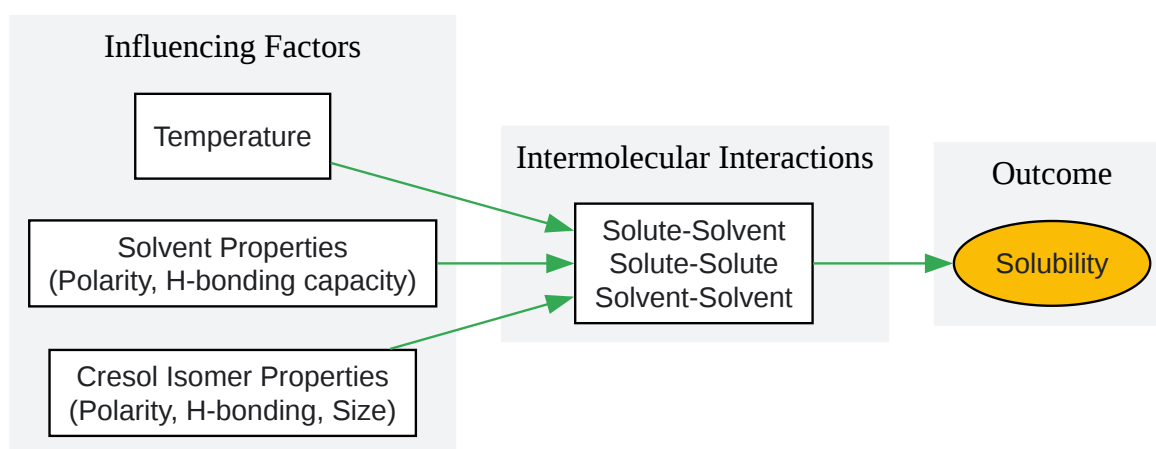


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Experimental workflow for solubility determination.

Signaling Pathways and Logical Relationships

In the context of the solubility of **cresol** isomers in organic solvents, the primary relationships are physical-chemical rather than biological signaling pathways. The solubility is governed by the principles of thermodynamics, specifically the Gibbs free energy of mixing, which is influenced by enthalpy and entropy changes. The logical relationship for solubility can be summarized as follows:



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Factors influencing the solubility of **cresol** isomers.

This diagram illustrates that the properties of both the **cresol** isomer (solute) and the organic solvent, along with the temperature, dictate the nature and strength of intermolecular interactions, which in turn determine the extent of solubility.

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